

2-Chloro-4-ethoxypyridine: A Technical Guide for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-4-ethoxypyridine

CAS No.: 52311-50-9

Cat. No.: B183384

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Introduction

2-Chloro-4-ethoxypyridine is a halogenated pyridine derivative that serves as a valuable intermediate in organic synthesis. Its unique structural features, including a reactive chlorine atom at the 2-position and an ethoxy group at the 4-position of the pyridine ring, make it a versatile building block for the synthesis of more complex molecules, particularly in the fields of pharmaceutical and agrochemical research. The pyridine scaffold is a common motif in many biologically active compounds, and the specific substitution pattern of **2-chloro-4-ethoxypyridine** allows for targeted modifications and the introduction of diverse functional groups. This technical guide provides a comprehensive overview of the known chemical properties, synthesis, and analytical methodologies related to **2-Chloro-4-ethoxypyridine**.

Core Chemical Properties

A summary of the fundamental chemical identifiers and properties for **2-Chloro-4-ethoxypyridine** is provided below. It is important to note that while some physical properties have been reported, others such as melting point and specific solubility data are not readily available in published literature.

Property	Value	Reference
CAS Number	52311-50-9	[1]
Molecular Formula	C ₇ H ₈ ClNO	[1]
Molecular Weight	157.6 g/mol	[1]
Boiling Point	230.9°C at 760 mmHg	[2]
Density	1.166 g/cm ³	[2]
Melting Point	Not available	[2]
Solubility	Not available	[2]
SMILES	<chem>CCOc1ccnc(Cl)c1</chem>	[1]
InChIKey	OFHQTZYEMRJMCT-UHFFFAOYSA-N	[1]

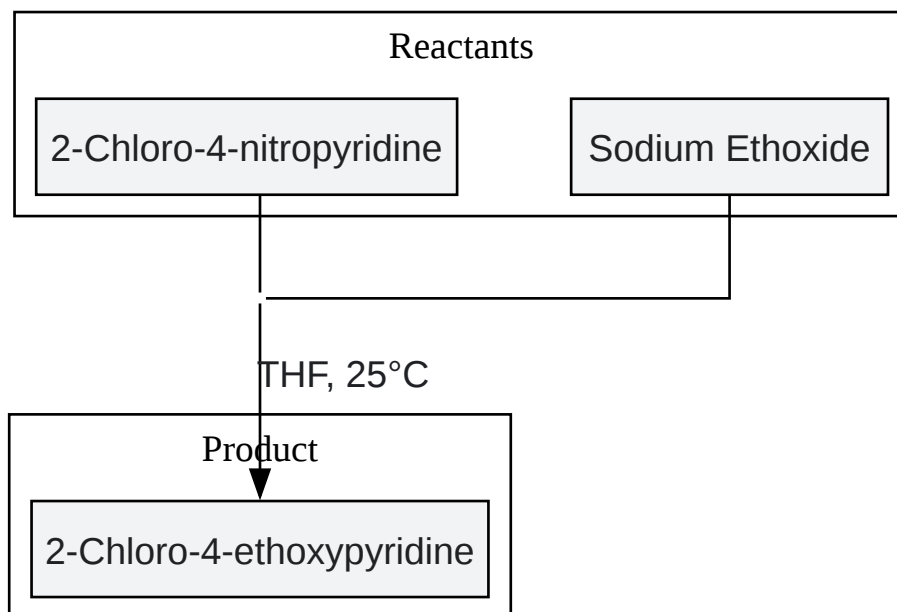
Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of chemical compounds. The following table summarizes the available spectroscopic data for **2-Chloro-4-ethoxypyridine**.

Spectrum Type	Data
¹ H NMR (400 MHz, CD ₃ OD)	δ 8.15 (d, J=6.0 Hz, 1H), 6.99 (d, J=2.0Hz, 1H), 6.91-6.89 (m, 1H), 4.16-4.14 (m, 2H), 1.41-1.38 (m, 3H)
Mass Spectrometry (ESI-LCMS)	m/z 158 [M+H] ⁺
¹³ C NMR	Data not available
Infrared (IR)	Data not available

Synthesis of 2-Chloro-4-ethoxypyridine

The synthesis of **2-Chloro-4-ethoxypyridine** can be achieved through the nucleophilic substitution of the nitro group in 2-chloro-4-nitropyridine with ethoxide.



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Caption: Synthesis of **2-Chloro-4-ethoxypyridine**.

Experimental Protocol: A Representative Synthesis

While a detailed, step-by-step protocol for the synthesis of **2-Chloro-4-ethoxypyridine** is not extensively documented, the following procedure, adapted from the synthesis of similar pyridine derivatives, provides a representative methodology for its preparation.

Materials:

- 2-chloro-4-nitropyridine
- Sodium ethoxide
- Anhydrous Tetrahydrofuran (THF)
- Ethyl acetate

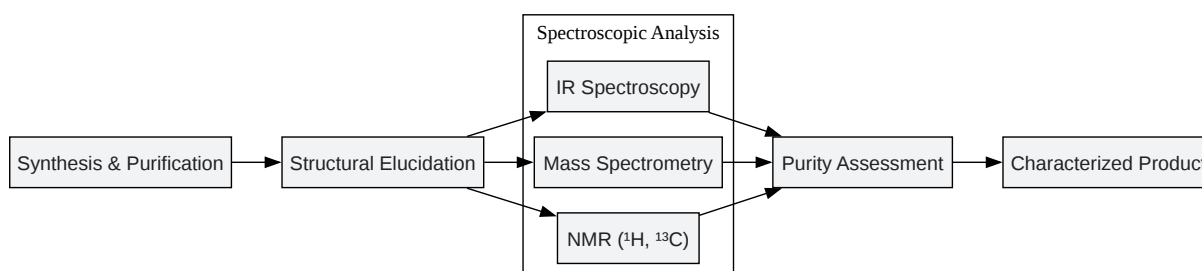
- Saturated sodium chloride solution
- Anhydrous sodium sulfate

Procedure:

- A solution of 2-chloro-4-nitropyridine (1.0 eq) in anhydrous THF is prepared in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere.
- The solution is cooled to 0°C using an ice bath.
- Sodium ethoxide (1.5 eq) is added portion-wise to the cooled solution, ensuring the temperature remains at 0°C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature (25°C) and stirred for 12 hours.
- The progress of the reaction is monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LCMS).
- Upon completion, the reaction mixture is filtered to remove any solid byproducts.
- The filtrate is concentrated under reduced pressure to remove the majority of the THF.
- The resulting residue is partitioned between ethyl acetate and water. The aqueous layer is extracted three times with ethyl acetate.
- The combined organic layers are washed with a saturated sodium chloride solution, dried over anhydrous sodium sulfate, and filtered.
- The solvent is removed under reduced pressure to yield the crude **2-chloro-4-ethoxypyridine**.
- Further purification can be achieved by column chromatography on silica gel if necessary.

Analytical Workflow

The characterization and quality control of synthesized **2-Chloro-4-ethoxypyridine** would typically follow a standard analytical workflow to confirm its identity and purity.



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Caption: General analytical workflow for chemical characterization.

Safety and Handling

2-Chloro-4-ethoxypyridine should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

Reactivity and Applications

The chlorine atom at the 2-position of the pyridine ring is susceptible to nucleophilic substitution, allowing for the introduction of a wide range of functional groups. This reactivity makes **2-Chloro-4-ethoxypyridine** a useful intermediate in the synthesis of various substituted pyridines, which are prevalent in many pharmaceutical and agrochemical compounds. The ethoxy group at the 4-position can also be modified, although it is generally less reactive than the 2-chloro substituent.

Disclaimer: This document is intended for informational purposes for qualified scientific professionals and does not constitute a comprehensive safety or handling guide. All laboratory

work should be conducted with appropriate safety precautions and in accordance with institutional and regulatory guidelines.

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References

- [1. 2-CHLORO-4-ETHOXYPYRIDINE | CAS 52311-50-9 \[matrix-fine-chemicals.com\]](#)
- [2. 2-CHLORO-4-ETHOXYPYRIDINE - Safety Data Sheet \[chemicalbook.com\]](#)
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